

A Technical Guide to Fenson (CAS No. 80-38-6)

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Compound of Interest

Compound Name: *Fenson*

Cat. No.: *B166868*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Fenson**, with CAS number 80-38-6, is a non-systemic acaricide belonging to the benzenesulfonate ester chemical class.^[1] Developed by Dow Chemical Co. in 1949, it was primarily used to control mite eggs and young mites on crops such as cotton and fruit trees.^[1] ^[2] It exhibits significant residual ovicidal activity with slight insecticidal properties.^[1] While effective, **Fenson** has been noted for potential phytotoxicity in certain apple and pear varieties and is now considered an obsolete insecticide.^[1]^[3] This guide provides a consolidated technical overview of its chemical properties, toxicological profile, and relevant experimental methodologies.

Section 1: Chemical and Physical Properties

Fenson is a colorless crystalline solid.^[4] It is characterized by its insolubility in water, slight solubility in alcohol, and good solubility in various organic solvents such as acetone, dichloroethane, and aromatic solvents.^[1]^[2] The compound is susceptible to hydrolysis in the presence of strong alkali.^[1]^[2]

Property	Value	Citations
CAS Number	80-38-6	[4] [5]
Molecular Formula	C ₁₂ H ₉ ClO ₃ S	[5] [6]
Molecular Weight	268.72 g/mol	[5] [7]
IUPAC Name	(4-chlorophenyl) benzenesulfonate	[6] [8]
Synonyms	4-Chlorophenyl benzenesulfonate, PCPBS, Fensone, Aracid	[6] [9]
Appearance	Colorless crystals / White solid	[1] [2] [4]
Melting Point	59 - 62 °C	[2] [5] [7] [10]
Boiling Point	Decomposes; 407.0±37.0 °C (Predicted)	[2] [5]
Density	1.33 g/cm ³	[2] [10]
Flash Point	> 100 °C (> 212 °F)	[5] [7]
Solubility	Insoluble in water; Soluble in acetone, aromatic solvents	[1] [2] [4]

Section 2: Toxicology and Hazard Profile

Fenson is classified as harmful if swallowed and causes serious eye irritation.[\[7\]](#)[\[11\]](#) Chronic exposure to high doses in animal studies has been shown to cause liver damage.[\[6\]](#) It is recognized as being toxic to aquatic organisms, with long-lasting effects in the aquatic environment.[\[2\]](#)[\[7\]](#)[\[11\]](#)

Acute Toxicity Data

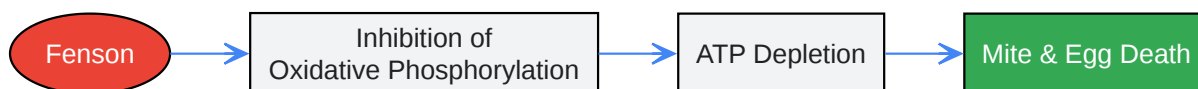
Endpoint	Species	Value	Citations
Oral LD50	Rat	1350 mg/kg	[2]
Aquatic TLm	Carp	1.1 mg/L	[1][2]
Aquatic LC50 (96 hr)	Rainbow Trout	6.6 mg/L	[6]
Aquatic LC50 (96 hr)	Bluegill	5.1 mg/L	[6]

GHS Hazard Information

Code	Statement	Citations
H302	Harmful if swallowed	[6][7]
H319	Causes serious eye irritation	[6][7]
H411	Toxic to aquatic life with long lasting effects	[6][7]

Section 3: Mechanism of Action

The primary mechanism of action for **Fenson** is reported to be the inhibition of oxidative phosphorylation. This disruption of cellular energy production leads to a toxic effect on mites and their eggs. Another potential, though less cited, mechanism involves the binding to gamma-aminobutyric acid (GABA) receptors, which would inhibit their normal function and lead to increased neuronal excitation.[12]

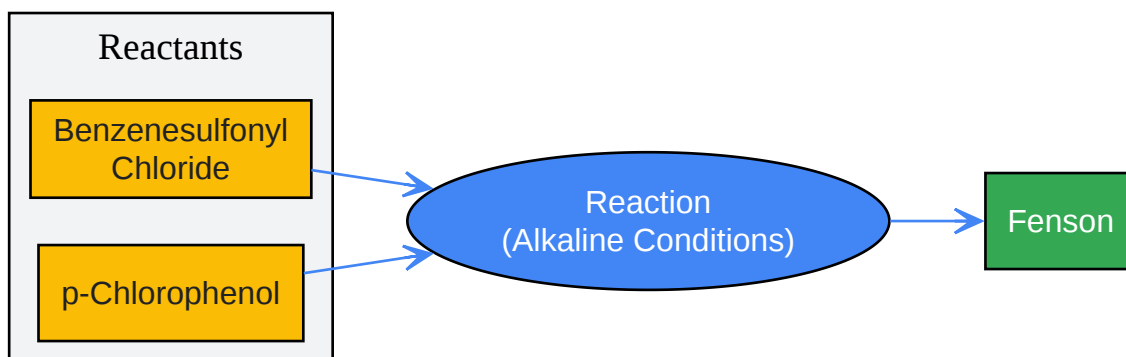


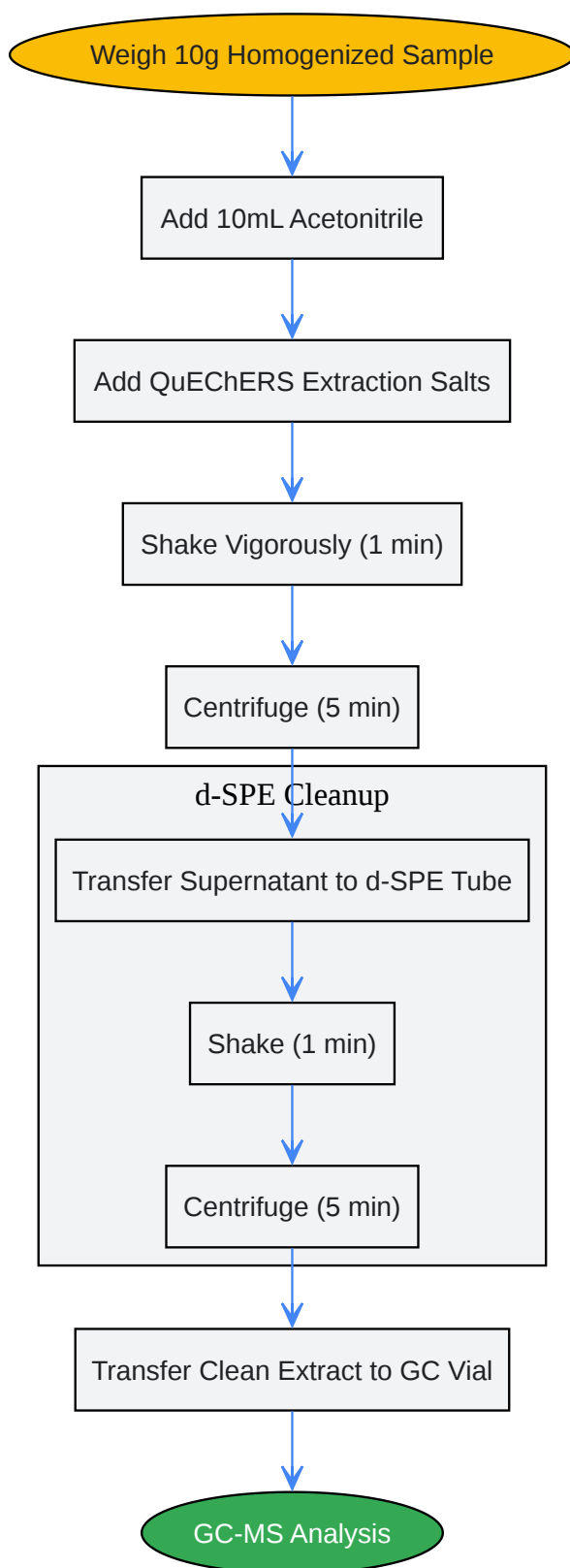
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Caption: Proposed primary mechanism of action for **Fenson**.

Section 4: Manufacturing and Formulation

The synthesis of **Fenson** is achieved through the chemical interaction of p-chlorophenol with benzenesulfonyl chloride.^{[6][13]} This reaction is typically conducted under alkaline conditions.^[1] **Fenson** has been made available in several formulations, including wettable powders, emulsifiable concentrates, and aerosols for greenhouse use.^{[1][6]}





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